

An In-depth Technical Guide to the Chemical Structure and Properties of Pyricarbate

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Compound of Interest

Compound Name: Pyricarbate

Cat. No.: B155464

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Introduction

Pyricarbate, also known as Pyridinol Carbamate, is a pyridine derivative that has been investigated for its potential therapeutic effects in vascular disorders, particularly atherosclerosis and hyperlipidemia.[1][2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a discussion of its potential mechanism of action. The guide also outlines detailed experimental protocols for the evaluation of **Pyricarbate**'s efficacy and includes illustrative data presentation.

Chemical Structure and Physicochemical Properties

Pyricarbate is chemically designated as 2,6-Pyridinediylldimethylene bis(methylcarbamate).[1] Its structure features a central pyridine ring with two methylene groups at the 2 and 6 positions, each linked to a methylcarbamate functional group.

Table 1: Physicochemical Properties of **Pyricarbate**

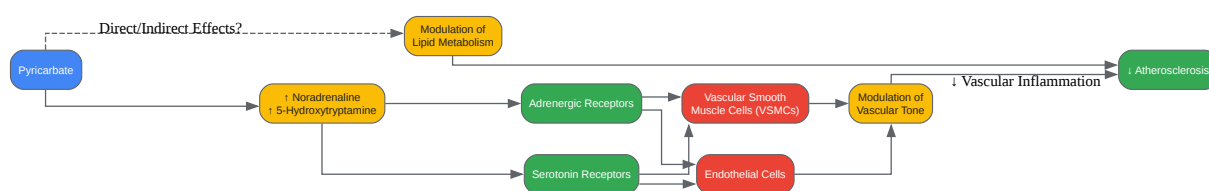
| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 1882-26-4 | [1][3] |
| Molecular Formula | C ₁₁ H ₁₅ N ₃ O ₄ | [1][3] |
| Molecular Weight | 253.26 g/mol | [1] |
| IUPAC Name | [6-(methylcarbamoyloxymethyl)pyridin-2-yl]methyl N-methylcarbamate | [2] |
| Synonyms | Pyridinol Carbamate, Anginin, Angioxine, Parmidine, Prodictin | [2][3] |
| Appearance | Solid powder | [1] |
| Melting Point | 136-137 °C | [3] |
| UV max (Methanol) | 264-265 nm | [3] |
| Solubility | Sparingly soluble in cold water; freely soluble in hot water | [3] |
| SMILES | <chem>CNC(=O)OCC1=NC(=CC=C1)COC(=O)NC</chem> | [1] |
| InChI Key | YEKQSSHBERGOJK-UHFFFAOYSA-N | [1] |

Putative Mechanism of Action

The precise mechanism of action of **Pyricarbate** in the context of atherosclerosis and hyperlipidemia is not well-elucidated in the currently available literature. However, based on its chemical structure as a carbamate derivative and its reported effects, a hypothetical signaling pathway can be proposed. It is important to note that this pathway is speculative and requires experimental validation.

One study has shown that **Pyricarbate** increases the concentration of noradrenaline and 5-hydroxytryptamine (serotonin) in the heart, blood vessels, and brain of rats.[4] These biogenic amines are known to have complex effects on the cardiovascular system. Noradrenaline, acting through adrenergic receptors, can influence vascular tone and cardiac function. Serotonin can also modulate vascular smooth muscle cell proliferation and migration, which are key events in the pathogenesis of atherosclerosis.

Furthermore, other carbamate-containing compounds have been shown to exhibit a range of biological activities, including effects on ion channels and enzyme inhibition.[5] It is plausible that **Pyricarbate** may exert its effects through modulation of signaling pathways involved in lipid metabolism and vascular inflammation.



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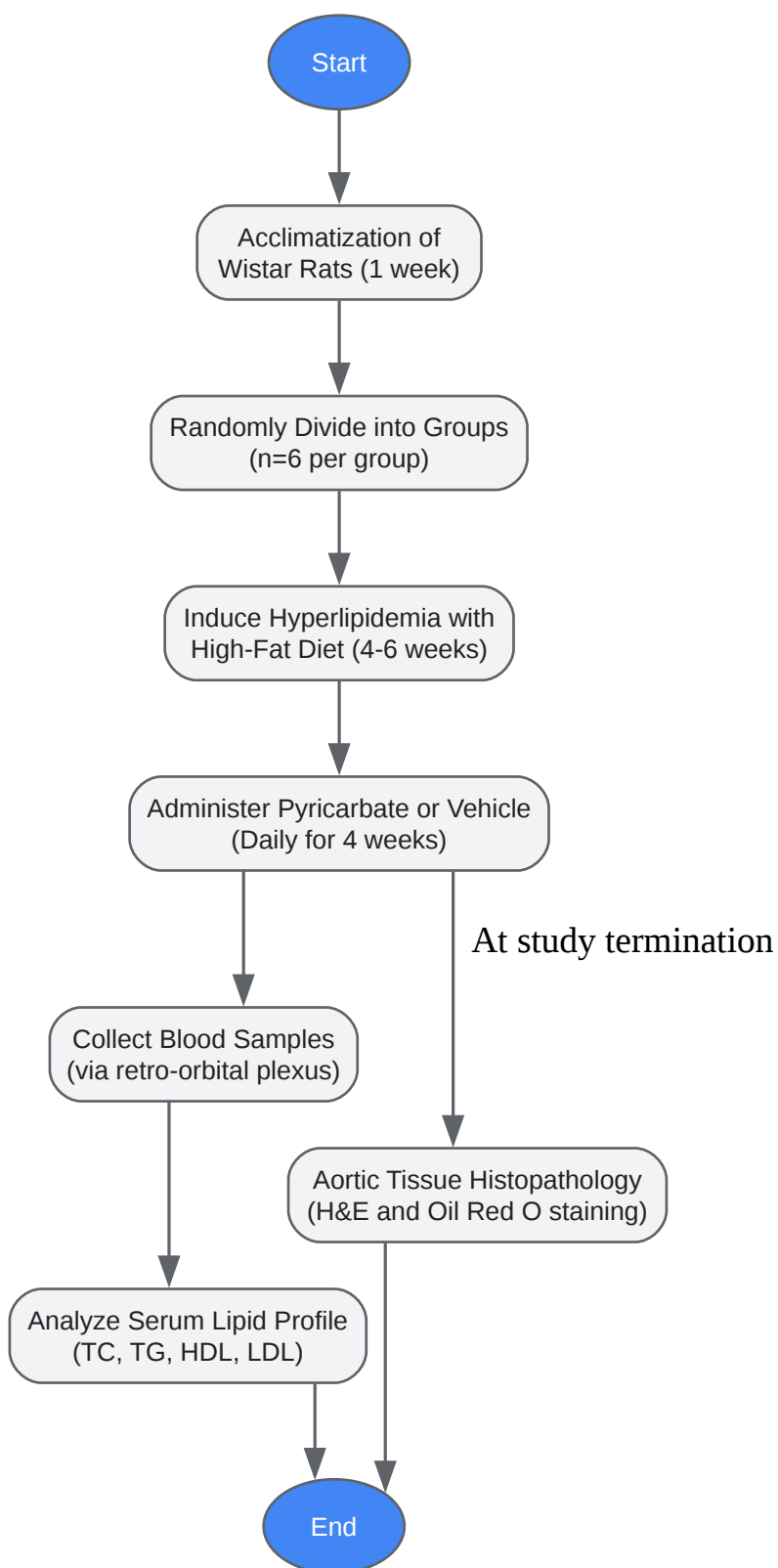
Caption: Hypothetical signaling pathway of **Pyricarbate**.

Experimental Protocols

Detailed experimental protocols are crucial for the consistent and reproducible evaluation of **Pyricarbate**'s therapeutic potential. The following sections provide methodologies for key in vivo and in vitro experiments.

In Vivo Hyperlipidemia Model in Rats

This protocol describes the induction of hyperlipidemia in rats to evaluate the lipid-lowering effects of **Pyricarbate**.



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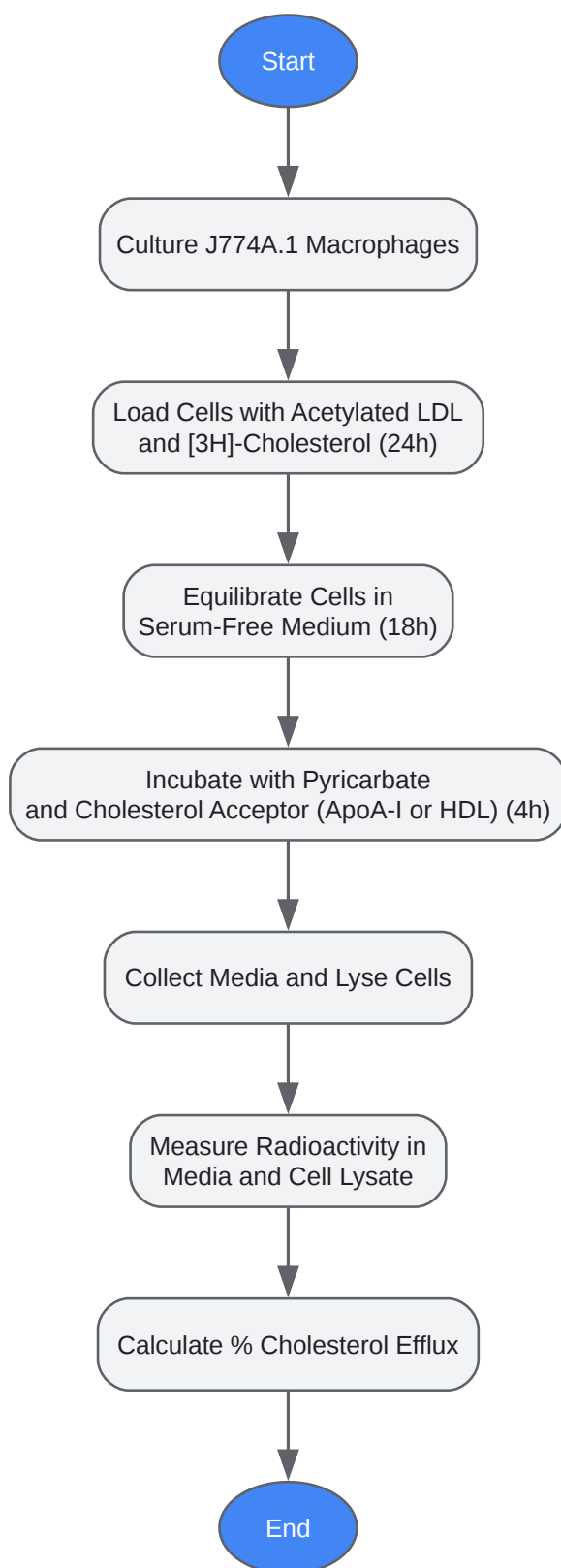
Caption: Experimental workflow for the in vivo hyperlipidemia model.

Methodology:

- **Animals:** Male Wistar rats (180-220 g) are housed in a controlled environment ($22 \pm 2^{\circ}\text{C}$, 12 h light/dark cycle) with ad libitum access to food and water.
- **Hyperlipidemic Diet:** A high-fat diet consisting of 20% fat, 1.5% cholesterol, and 0.5% cholic acid is provided to induce hyperlipidemia.
- **Grouping and Treatment:**
 - Group 1: Normal control (standard chow).
 - Group 2: Hyperlipidemic control (high-fat diet + vehicle).
 - Group 3-5: **Pyricarbate** (e.g., 10, 20, 40 mg/kg/day, p.o.) in the high-fat diet.
- **Blood Collection and Analysis:** Blood is collected at baseline and at the end of the treatment period. Serum levels of total cholesterol (TC), triglycerides (TG), high-density lipoprotein (HDL), and low-density lipoprotein (LDL) are measured using commercially available enzymatic kits.
- **Histopathology:** At the end of the study, aortas are excised, fixed in 10% neutral buffered formalin, and embedded in paraffin. Sections are stained with Hematoxylin and Eosin (H&E) and Oil Red O to assess atherosclerotic plaque formation.

In Vitro Cholesterol Efflux Assay

This assay measures the capacity of **Pyricarbate** to promote the efflux of cholesterol from macrophage-derived foam cells, a critical step in reverse cholesterol transport.



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References

- 1. Development of an experimental diet model in rats to study hyperlipidemia and insulin resistance, markers for coronary heart disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. Cholesterol Efflux Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The effects of an anti-atherosclerotic drug, pyridinolcarbamate, on heart, vascular and brain biogenic amines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Carbamate Group as Structural Motif in Drugs: A Review of Carbamate Derivatives used as Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
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